

"Disperse Orange 80 safety data sheet and handling precautions"

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Compound of Interest

Compound Name: Disperse orange 80

Cat. No.: B15138760

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Disperse Orange 80: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Disperse Orange 80** (CAS No. 59948-51-5), a monoazo dye.^[1] Due to the limited availability of specific safety and toxicological data for **Disperse Orange 80**, this guide incorporates information from closely related disperse orange dyes and the broader class of disperse azo dyes to provide a thorough understanding of the potential hazards and recommended safety protocols.

Chemical and Physical Properties

Disperse Orange 80, also identified as C.I. **Disperse Orange 80** and C.I. 11127, belongs to the single azo class of dyes.^[1] Its molecular formula is $C_{20}H_{20}N_6O_3$, with a molecular weight of 392.41 g/mol.^[1]

Table 1: Physicochemical Data for Related Disperse Orange Dyes

Property	Disperse Orange 1	Disperse Orange 3	Disperse Orange 25
Appearance	Brown powder[2]	Black powder	-
Molecular Formula	C ₁₈ H ₁₄ N ₄ O ₂ [2]	C ₁₂ H ₁₀ N ₄ O ₂ [3]	C ₁₇ H ₁₇ N ₅ O ₂ [4]
Molecular Weight	318.32 g/mol [2]	242.24 g/mol [3]	323.35 g/mol [4]
Solubility	Insoluble in water	Insoluble in water[3]	-
Autoignition Temperature	Not applicable[2]	Not applicable[3]	-

Hazard Identification and Classification

While a specific GHS classification for **Disperse Orange 80** is not readily available, data from related disperse orange dyes indicate potential hazards. Disperse dyes as a class are known for their potential to cause skin sensitization and irritation.[5][6] The primary concern with azo dyes is their potential to be metabolized into aromatic amines, some of which are known or suspected carcinogens.[7][8]

Table 2: GHS Hazard Classifications for Related Disperse Orange Dyes

Hazard Class	Disperse Orange 3
Skin Corrosion/Irritation	Category 2[6]
Serious Eye Damage/Eye Irritation	Category 2[6]
Skin Sensitization	Category 1[6]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3[6]

Note: This information is for a related compound and should be used for guidance only.

Toxicological Information

The toxicological properties of **Disperse Orange 80** have not been fully investigated.[2] However, studies on other disperse azo dyes provide insights into their potential health effects.

Acute Toxicity: Azo dyes generally exhibit low acute toxicity.[9][8] For Disperse Orange 3, the oral LD50 is estimated to be greater than 2000 mg/kg in rats, indicating that it is not classified as acutely toxic.[3][6]

Skin and Eye Irritation: Disperse Orange 3 is classified as a skin and eye irritant.[6] Disperse Orange 1 may also cause skin and eye irritation.[2]

Skin Sensitization: A significant hazard associated with disperse dyes is skin sensitization.[9][5][6] Several disperse orange dyes, including Disperse Orange 1 and 3, have been identified as contact allergens.[9][10]

Mutagenicity and Carcinogenicity: The primary toxicological concern for azo dyes is their metabolic conversion to potentially carcinogenic aromatic amines by intestinal microbiota or liver enzymes.[11][7][8][12] While some disperse dyes have shown mutagenic potential in in vitro tests, often after metabolic activation, there is limited evidence for the carcinogenicity of many.[9][5][8] For instance, Disperse Orange 1 has been shown to induce DNA damage and apoptosis in HepG2 cells.[13][14]

Table 3: Summary of Toxicological Data for Related Disperse Dyes

Endpoint	Species	Route	Result	Compound
Acute Oral Toxicity (LD50)	Rat	Oral	> 2000 mg/kg[3]	Disperse Orange 3
Skin Irritation	-	-	Causes skin irritation[6]	Disperse Orange 3
Eye Irritation	-	-	Causes serious eye irritation[6]	Disperse Orange 3
Skin Sensitization	-	-	May cause an allergic skin reaction[6]	Disperse Orange 3
Genotoxicity	Human HepG2 cells	In vitro	Induces DNA damage and apoptosis[13][14]	Disperse Orange 1

Handling Precautions and Personal Protective Equipment

Given the potential hazards, stringent safety measures should be implemented when handling **Disperse Orange 80** and other disperse dyes.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[2]
- Facilities should be equipped with an eyewash station and a safety shower.[2]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[2][3]

- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator for dusts.[2]

Hygiene Measures:

- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[2]

Experimental Protocols

Detailed experimental protocols for toxicity testing of **Disperse Orange 80** are not publicly available. However, standard methodologies are employed for assessing the safety of azo dyes.

Azo Dye Test (for primary aromatic amines): This qualitative test is used to detect the presence of primary aromatic amines, which can be metabolites of azo dyes.

- Procedure:
 - Dissolve a small amount of the test compound in dilute hydrochloric acid and cool in an ice bath.[15]
 - Add a cold aqueous solution of sodium nitrite to form the diazonium salt, maintaining the temperature below 5°C.[15]
 - In a separate tube, dissolve 2-naphthol in a dilute sodium hydroxide solution.[15]
 - Slowly add the diazonium salt solution to the 2-naphthol solution.[15]
- Positive Result: The formation of a scarlet red dye indicates the presence of a primary aromatic amine.[15]

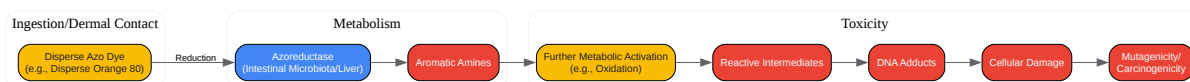
In Vitro Toxicity Assays:

- Ames Test (Bacterial Reverse Mutation Assay): To assess mutagenicity, various strains of *Salmonella typhimurium* are exposed to the test substance with and without metabolic activation (S9 fraction).
- Comet Assay (Single Cell Gel Electrophoresis): To evaluate DNA damage in eukaryotic cells (e.g., HepG2 cells).[\[13\]](#)[\[14\]](#)
- Cell Viability Assays (e.g., MTT, LDH): To determine the cytotoxic effects of the compound on cell lines.

Signaling Pathways in Azo Dye Toxicity

The toxicity of many azo dyes is not due to the parent compound itself but rather to its metabolic products. The primary pathway for the metabolic activation of azo dyes is the reductive cleavage of the azo bond ($-N=N-$).[\[11\]](#)[\[7\]](#)[\[8\]](#)

- Metabolic Activation: This reduction is primarily carried out by azoreductases, enzymes present in the intestinal microbiota and the liver.[\[7\]](#)[\[8\]](#)[\[12\]](#)
- Formation of Aromatic Amines: The cleavage of the azo bond results in the formation of two or more aromatic amines.[\[11\]](#)[\[7\]](#)
- Downstream Effects: These aromatic amines can be further metabolized, for example, through oxidation by cytochrome P450 enzymes, to reactive intermediates that can bind to DNA and other macromolecules, leading to genotoxicity, mutagenicity, and potentially carcinogenicity.



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Caption: General metabolic pathway of disperse azo dyes leading to toxicity.

Conclusion

While specific toxicological data for **Disperse Orange 80** is scarce, the information available for related disperse orange and azo dyes highlights the importance of cautious handling. The primary concerns are skin sensitization and the potential for metabolic activation to harmful aromatic amines. Researchers, scientists, and drug development professionals should adhere to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls, to minimize exposure and mitigate potential risks. Further research is needed to fully elucidate the toxicological profile of **Disperse Orange 80**.

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